

Application Notes and Protocols: 1,1-Dichloroethane as a Chemical Intermediate

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Compound of Interest

Compound Name: 1,1-Dichloroethane

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the industrial utilization of **1,1-dichloroethane** as a key chemical intermediate. The information is intended to support research and development activities by providing quantitative data, detailed experimental protocols, and visual representations of the core chemical processes.

Overview of Industrial Applications

1,1-Dichloroethane (CH_3CHCl_2) is a chlorinated hydrocarbon primarily used as a feedstock in the synthesis of other valuable chemicals.[1][2] Its major applications lie in the production of 1,1,1-trichloroethane and vinyl chloride, both of which are significant monomers and solvents in the chemical industry.[1][2][3] While its use has been influenced by environmental regulations, particularly the Montreal Protocol which phased out 1,1,1-trichloroethane due to its ozone-depleting properties, the underlying chemical transformations remain relevant for research and specialized applications.[1]

Physicochemical and Safety Data

A summary of key properties and safety information for **1,1-dichloroethane** is presented below.

Property	Value	Reference
Molecular Formula	C ₂ H ₄ Cl ₂	[4]
Molar Mass	98.96 g/mol	[4]
Boiling Point	57.3 °C (135.1 °F)	[4]
Melting Point	-97 °C (-143 °F)	[4]
Density	1.17 g/cm ³	[4]
Solubility in Water	0.55 g/100 mL at 20 °C	[4]
Flash Point	-12 °C (10 °F)	[5]
Autoignition Temperature	458 °C (856 °F)	[5]
OSHA PEL (8-hr TWA)	100 ppm (400 mg/m ³)	[4]
NIOSH REL (10-hr TWA)	100 ppm (400 mg/m ³)	[4]
IDLH	3000 ppm	[4]

Safety Precautions: **1,1-Dichloroethane** is a flammable liquid and should be handled in a well-ventilated fume hood away from ignition sources.[5] Personal protective equipment (PPE), including safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat, should be worn at all times.[5][6] Emergency eyewash and safety shower facilities should be readily accessible.[6] All waste containing **1,1-dichloroethane** must be disposed of as hazardous waste according to institutional and local regulations.[6]

Synthesis of 1,1,1-Trichloroethane

The primary industrial route to 1,1,1-trichloroethane involves the photochemical chlorination of **1,1-dichloroethane**.

Reaction Data

Parameter	Value	Reference
Reactants	1,1-Dichloroethane, Chlorine (Cl ₂)	[1]
Product	1,1,1-Trichloroethane (CH ₃ CCl ₃)	[1]
Byproduct	Hydrogen Chloride (HCl)	[1]
Catalyst/Initiator	Ultraviolet (UV) irradiation	[1]
Reaction Temperature	Not specified, but photochemical reactions are often near ambient.	
Yield	80-90%	[1]
Major Side Product	1,1,2-Trichloroethane	[1]

Experimental Protocol: Photochemical Chlorination of 1,1-Dichloroethane

This protocol is a generalized procedure based on established industrial principles. Researchers should adapt and optimize the conditions for their specific laboratory setup.

Materials:

- **1,1-Dichloroethane** (reagent grade)
- Chlorine gas
- Nitrogen gas (for inerting)
- Anhydrous sodium bicarbonate or a similar neutralizing agent
- Anhydrous magnesium sulfate or a similar drying agent
- Photochemical reactor equipped with a UV lamp (e.g., mercury vapor lamp), gas inlet, condenser, and temperature probe.

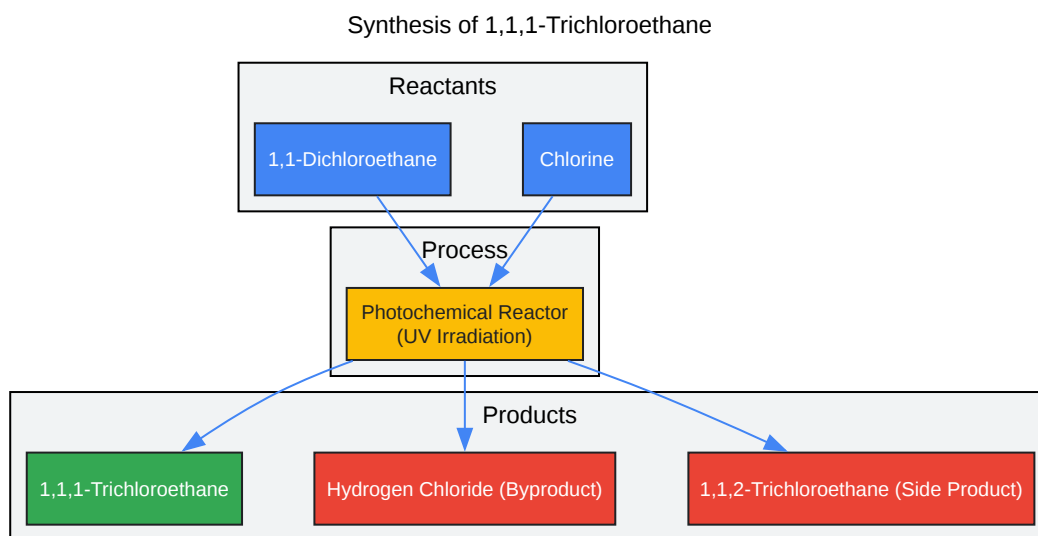
- Gas flow meters
- Scrubbing solution for chlorine and HCl (e.g., sodium hydroxide solution)
- Distillation apparatus

Procedure:

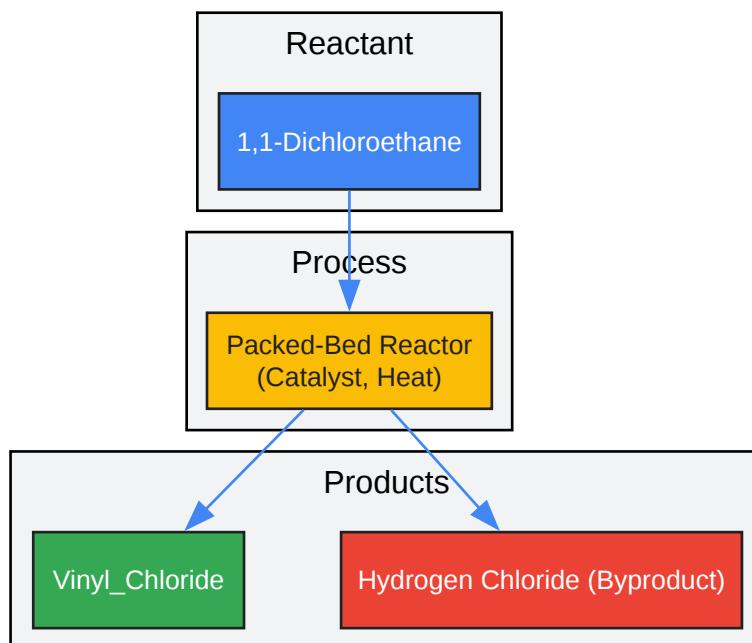
- **Reactor Setup:** Assemble the photochemical reactor in a fume hood. Ensure all glassware is dry. The UV lamp should be positioned to provide maximum irradiation to the reaction mixture.
- **Inerting:** Purge the reactor with nitrogen gas to remove air and moisture.
- **Charging the Reactor:** Charge the reactor with a known quantity of **1,1-dichloroethane**.
- **Reaction Initiation:** Begin stirring the **1,1-dichloroethane** and turn on the UV lamp.
- **Chlorine Addition:** Introduce a controlled flow of chlorine gas into the reactor below the liquid surface. The molar ratio of chlorine to **1,1-dichloroethane** should be carefully controlled. The reaction is exothermic, and the temperature should be monitored and controlled if necessary using a cooling bath.
- **Reaction Monitoring:** The progress of the reaction can be monitored by taking small aliquots and analyzing them by gas chromatography (GC) to determine the conversion of **1,1-dichloroethane** and the formation of 1,1,1-trichloroethane and byproducts.
- **Reaction Quenching:** Once the desired conversion is achieved, stop the chlorine flow and turn off the UV lamp. Purge the reactor with nitrogen to remove any unreacted chlorine and HCl gas, directing the effluent gas through a scrubber.
- **Work-up:**
 - Transfer the crude reaction mixture to a separatory funnel.
 - Wash the organic layer with a saturated solution of sodium bicarbonate to neutralize any remaining HCl.

- Wash with water.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent.
- Purification: The major side product, 1,1,2-trichloroethane, can be separated from the desired 1,1,1-trichloroethane by fractional distillation.^[1] The boiling point of 1,1,1-trichloroethane is 74.1 °C, and the boiling point of 1,1,2-trichloroethane is 113.5 °C.

Reaction Pathway and Workflow



Synthesis of Vinyl Chloride from 1,1-Dichloroethane



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